

3-Ethylphenyl chloroformate chemical properties

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Compound of Interest

Compound Name: 3-Ethylphenyl chloroformate

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3-Ethylphenyl Chloroformate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Ethylphenyl chloroformate, with the chemical formula $C_9H_9ClO_2$, is an organic compound that belongs to the chloroformate ester family.^[1] These compounds are characterized by a chloroformyl group (-O-C(O)-Cl) attached to an organic substituent. Chloroformates, in general, are reactive molecules widely employed in organic synthesis as versatile reagents. This technical guide provides a comprehensive overview of the known chemical properties, synthesis, and reactivity of **3-Ethylphenyl chloroformate**, with a focus on its potential applications in research and development. Due to the limited availability of specific experimental data for this particular derivative, information from closely related aryl chloroformates is also discussed to provide a broader context.

Core Chemical Properties

While specific quantitative physical properties for **3-Ethylphenyl chloroformate** are not readily available in the published literature, the fundamental molecular characteristics have been established.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ ClO ₂	[1]
Molecular Weight	184.62 g/mol	[1]
IUPAC Name	(3-ethylphenyl) carbonochloridate	[1]

For context, related aryl chloroformates such as phenyl chloroformate exhibit boiling points in the range of 188-189 °C and a density of approximately 1.24 g/cm³. It is anticipated that **3-Ethylphenyl chloroformate** would have comparable, though not identical, physical properties.

Synthesis of Aryl Chloroformates: A General Experimental Protocol

Aryl chloroformates, including **3-Ethylphenyl chloroformate**, are typically synthesized by the reaction of the corresponding phenol with phosgene or a phosgene equivalent. The following is a general experimental protocol for the synthesis of an aryl chloroformate, which can be adapted for the preparation of **3-Ethylphenyl chloroformate** from 3-ethylphenol.

Materials:

- 3-Ethylphenol
- Phosgene (or a phosgene substitute such as triphosgene)
- Anhydrous aprotic solvent (e.g., toluene, dichloromethane)
- Tertiary amine base (e.g., pyridine, triethylamine) or an inorganic base (e.g., sodium hydroxide)
- Anhydrous calcium chloride or magnesium sulfate for drying
- Standard laboratory glassware for inert atmosphere reactions

Methodology:

- **Reaction Setup:** A dried, three-necked round-bottom flask is equipped with a magnetic stirrer, a gas inlet (or dropping funnel for liquid phosgene substitutes), a condenser, and a gas outlet connected to a scrubbing system to neutralize excess phosgene and hydrogen chloride byproduct. The system is flushed with an inert gas (e.g., nitrogen or argon).
- **Reactant Preparation:** A solution of 3-ethylphenol and a suitable base in an anhydrous solvent is prepared in the reaction flask. The mixture is typically cooled in an ice bath.
- **Phosgenation:** Phosgene gas is bubbled through the cooled solution, or a solution of a phosgene substitute is added dropwise. The reaction is exothermic and the temperature should be carefully controlled.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC) to ensure the complete consumption of the starting phenol.
- **Work-up:** Upon completion, the reaction mixture is purged with an inert gas to remove any unreacted phosgene. The mixture is then washed sequentially with dilute acid (to remove the amine base), water, and brine. The organic layer is separated and dried over an anhydrous drying agent.
- **Purification:** The solvent is removed under reduced pressure. The crude **3-Ethylphenyl chloroformate** is then purified by vacuum distillation to yield the final product.

Synthesis Workflow for **3-Ethylphenyl Chloroformate**.

Reactivity and Potential Applications

The reactivity of **3-Ethylphenyl chloroformate** is primarily dictated by the chloroformate functional group. This group is an excellent electrophile, making the compound susceptible to nucleophilic attack. This reactivity is the basis for its utility in organic synthesis.

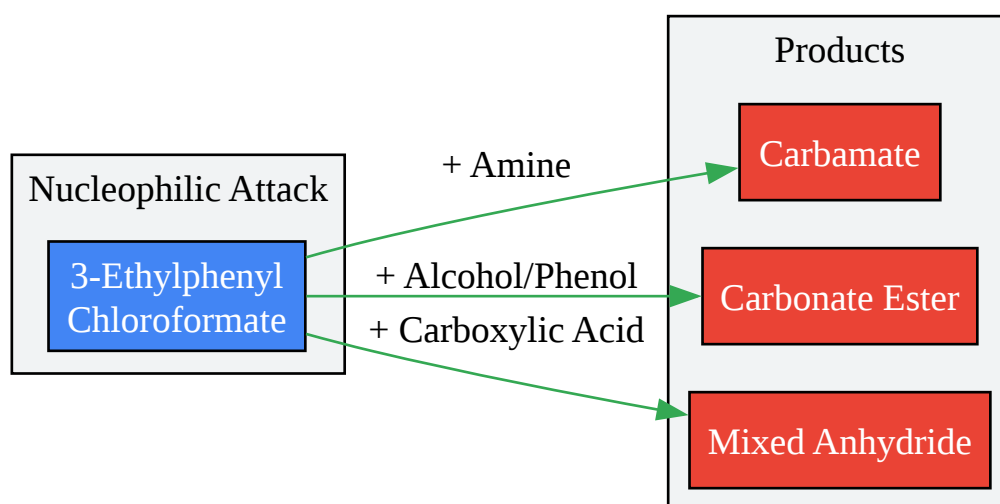
Key Reactions:

- **Carbamate Formation:** Chloroformates react readily with primary and secondary amines to form carbamates. This reaction is fundamental in the synthesis of pharmaceuticals,

agrochemicals, and other biologically active molecules. The presence of a base is typically required to neutralize the hydrogen chloride byproduct.

- Carbonate Ester Formation: Reaction with alcohols or phenols in the presence of a base yields carbonate esters.
- Mixed Anhydride Formation: Carboxylic acids can react with chloroformates to form mixed anhydrides, which are useful intermediates for acylation reactions.

These reactions highlight the potential of **3-Ethylphenyl chloroformate** as a derivatizing agent and a building block in the synthesis of more complex molecules. The ethylphenyl moiety can be strategically incorporated into target structures to modulate properties such as lipophilicity and biological activity.



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Reactivity of **3-Ethylphenyl Chloroformate**.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **3-Ethylphenyl chloroformate** is not widely available, compounds in the chloroformate class are generally hazardous. They are typically corrosive, lachrymatory, and react with moisture, including atmospheric humidity, to release hydrogen chloride gas. Therefore, handling should be performed in a well-ventilated fume hood, with appropriate personal protective equipment (PPE), including gloves, safety goggles,

and a lab coat. Storage should be in a tightly sealed container under an inert atmosphere in a cool, dry place.

Conclusion

3-Ethylphenyl chloroformate is a potentially valuable reagent for organic synthesis, offering a means to introduce the 3-ethylphenoxy carbonyl group into a variety of molecules. While specific physical and experimental data for this compound are limited, its chemical behavior can be inferred from the well-established reactivity of other aryl chloroformates. Further research into the specific properties and applications of **3-Ethylphenyl chloroformate** is warranted to fully explore its utility in the fields of medicinal chemistry, materials science, and drug development.

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References

- 1. Phosgene - Wikipedia [en.wikipedia.org]
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